

Preliminary Toxicological Profile of Amlobenz: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Amlobenz
CAS No.: 858669-53-1
Cat. No.: B12776156

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Amlobenz** is a combination drug product containing amlodipine besylate, a dihydropyridine calcium channel blocker, and benazepril hydrochloride, an angiotensin-converting enzyme (ACE) inhibitor. This guide provides a comprehensive summary of the preliminary toxicological profile of **Amlobenz**, drawing upon nonclinical data for the combination product and its individual components. The information is presented to facilitate further research and drug development efforts.

Acute Toxicity

Acute toxicity studies are designed to evaluate the adverse effects that may occur shortly after the administration of a single dose of a substance.

Table 1: Acute Toxicity of Amlodipine

Species	Route of Administration	LD50	Reference
Mouse	Oral	37 mg/kg	[1][2]
Rat	Oral	70 mg/kg	[1]
Rat (Male)	Oral	393 mg/kg	[1]
Rat (Female)	Oral	686 mg/kg	[1]
Rat	Intravenous	8.65 mg/kg (SE, +/- 2.67 mg/kg)	[1]

No specific acute toxicity data for benazepril or the **Amlobenz** combination was available in the provided search results.

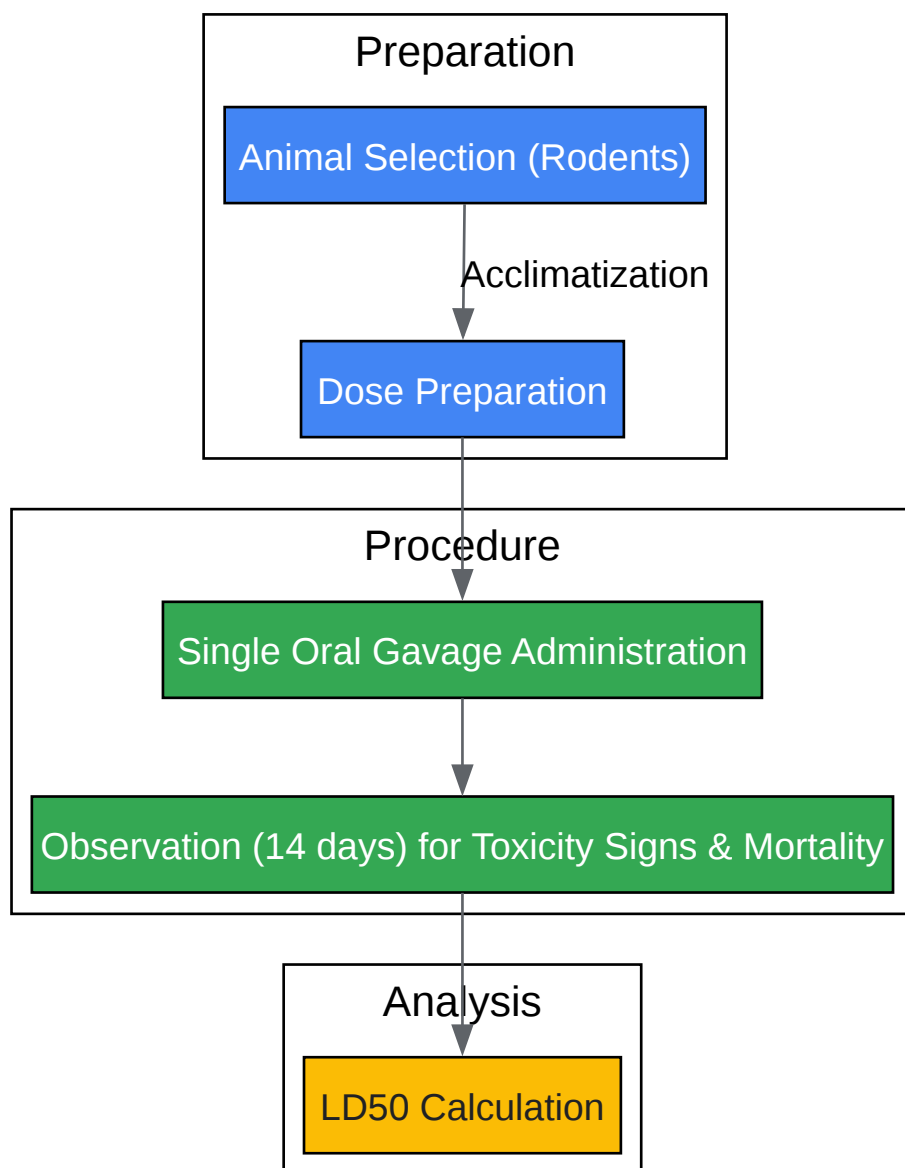
Experimental Protocol: Acute Oral Toxicity Study in Rodents (General)

This protocol outlines a general procedure for determining the acute oral toxicity (LD50) of a substance in rodents, based on standard toxicological practices.

- **Animal Selection:** Healthy, young adult rodents of a specific strain (e.g., Sprague-Dawley rats or C57Bl/6 mice) are used. Animals are acclimatized to the laboratory conditions before the study.
- **Dose Preparation:** The test substance, in this case, amlodipine, is prepared in a suitable vehicle (e.g., 20% DMSO) for oral administration.[1]
- **Administration:** A single dose of the test substance is administered to the animals via oral gavage.[1] Multiple dose groups with a range of concentrations are used to determine the dose-response relationship.
- **Observation:** Animals are observed for clinical signs of toxicity and mortality for a specified period, typically 14 days.[2]

- Data Analysis: The LD50, the dose that causes mortality in 50% of the animals, is calculated using appropriate statistical methods.

Experimental Workflow: Acute Oral Toxicity Study



[Click to download full resolution via product page](#)

Workflow for a typical acute oral toxicity study.

Repeat-Dose Toxicity

Repeat-dose toxicity studies were conducted on a combination of aliskiren hemifumarate and amlodipine besylate in Wistar-Hanover rats for 13 weeks. While not the exact "**Amlobenz**" combination, these findings provide relevant insights into the effects of amlodipine in a combination product. The no-observed-adverse-effect level (NOAEL) was determined to be 30:1 mg (aliskiren:amlodipine)/kg/day.[3] Test substance-related microscopic pathology was observed in the adrenal glands of animals receiving amlodipine alone or in combination at higher doses.[3]

Genotoxicity

Genotoxicity studies for the **Amlobenz** combination have not been conducted; however, extensive testing has been performed on the individual components, amlodipine and benazepril.[4]

Table 2: Genotoxicity of Amlodipine and Benazepril

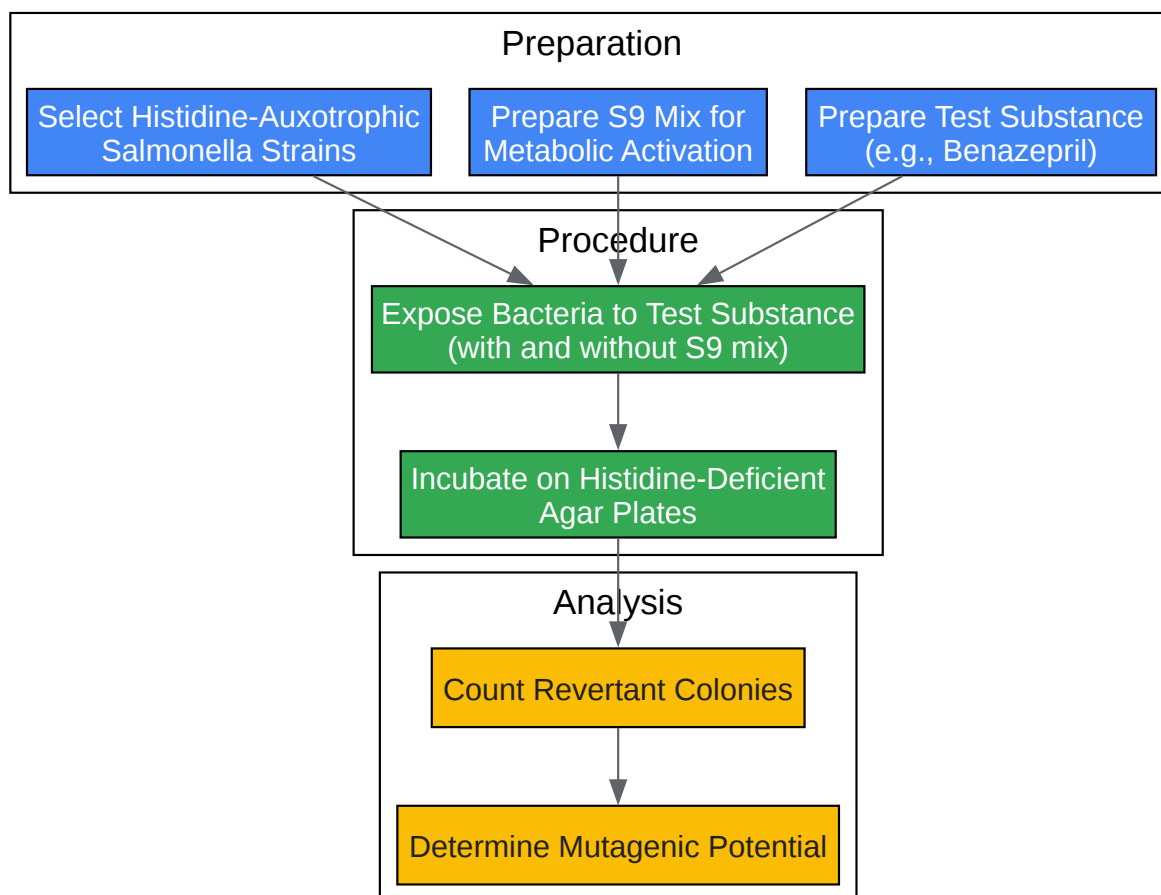
Agent	Assay	Test System	Results	Reference
Amlodipine	Mutagenicity Studies	Gene and chromosome level	No drug-related effects	[4]
Amlodipine	Chromosomal Aberration Test	In vitro	Negative up to 10 µg/ml	[5]
Amlodipine	Mouse Micronucleus Test	In vivo	Negative	[5]
Benazepril	Ames Test	Bacteria	No mutagenic activity	[4]
Benazepril	In vitro Forward Mutation	Cultured mammalian cells	No mutagenic activity	[4]
Benazepril	Nucleus Anomaly Test	In vivo	No mutagenic activity	[4]

Experimental Protocol: Ames Test (Bacterial Reverse Mutation Assay)

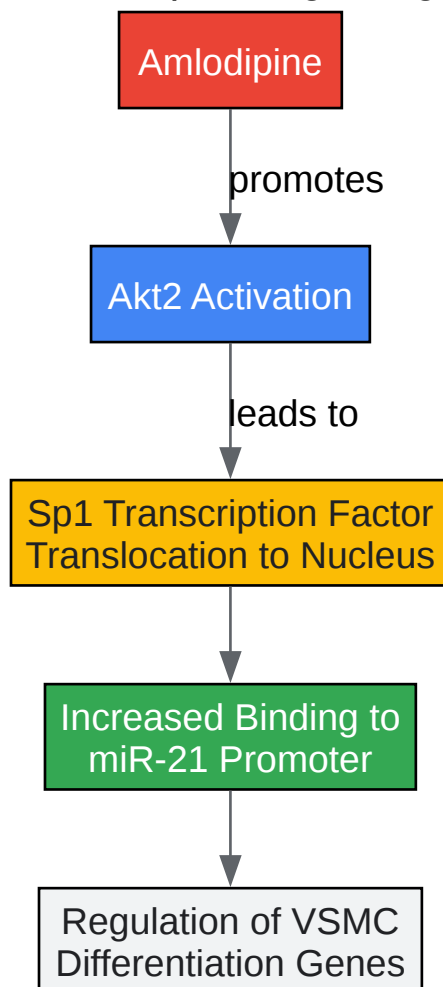
The Ames test is a widely used method to assess the mutagenic potential of a chemical compound.

- **Strain Selection:** Tester strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize it) are used. These strains carry mutations in the genes involved in histidine synthesis.
- **Metabolic Activation:** The test is conducted with and without a metabolic activation system (S9 mix), typically derived from rat liver homogenate, to mimic mammalian metabolism.
- **Exposure:** The tester strains are exposed to various concentrations of the test substance (e.g., benazepril) on a minimal agar plate lacking histidine.
- **Incubation:** The plates are incubated for 48-72 hours.
- **Evaluation:** The number of revertant colonies (colonies that have regained the ability to synthesize histidine) is counted. A significant increase in the number of revertant colonies compared to the negative control indicates that the substance is mutagenic.

Experimental Workflow: Ames Test



Proposed Amlodipine Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]

- [4. Amlobenz \(Amlodipine Besylate and Benazepril Hydrochloride Capsules\): Side Effects, Uses, Dosage, Interactions, Warnings \[rxlist.com\]](#)
- [5. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- To cite this document: BenchChem. [Preliminary Toxicological Profile of Amlobenz: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12776156/docs#preliminary-toxicological-profile-of-amlobenz-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b12776156/docs#preliminary-toxicological-profile-of-amlobenz-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

